

Introduction: A Specialized Tool for Targeted Bioconjugation

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Compound of Interest

Compound Name: Fmoc-Cys-Asp₁₀ (TFA)

Cat. No.: B12412439

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Fmoc-Cys-Asp₁₀, supplied as a trifluoroacetate (TFA) salt, is a highly specialized oligopeptide linker primarily utilized in the field of bioconjugation and targeted drug delivery. Its unique structure, combining a reactive cysteine residue with a poly-aspartic acid sequence, makes it a powerful tool for developing sophisticated therapeutic constructs. This molecule has gained prominence as a non-releasable linker involved in creating drug conjugates aimed at specific biological sites, most notably in bone fracture-homing applications where it has been shown to reduce healing times. This guide provides a comprehensive overview of its chemical properties, handling protocols, and the scientific principles governing its use, tailored for researchers and drug development professionals.

Core Chemical Identity and Properties

The fundamental characteristics of Fmoc-Cys-Asp₁₀ (TFA) are rooted in its constituent parts: an N-terminal fluorenylmethyloxycarbonyl (Fmoc) protecting group, a cysteine (Cys) residue, a chain of ten aspartic acid (Asp) residues, and a trifluoroacetate counter-ion.

Molecular Structure

The structure consists of a lipophilic Fmoc group, a nucleophilic cysteine, and a highly hydrophilic poly-aspartate tail.

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